

AZD1208 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: AZD1208 hydrochloride

Cat. No.: B560551

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AZD1208 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **AZD1208 hydrochloride**. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data presented in a clear and accessible format to support your research.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common questions and potential issues encountered during the handling and storage of **AZD1208 hydrochloride**.

Q1: What are the recommended storage conditions for solid **AZD1208 hydrochloride**?

A: Solid **AZD1208 hydrochloride** is supplied as a crystalline or lyophilized powder and should be stored under specific conditions to ensure its long-term stability. For optimal preservation, it is recommended to store the solid compound at -20°C, where it can remain stable for at least three to four years.^{[1][2][3][4]} To prevent degradation from moisture, it is crucial to keep the compound in a desiccated environment.^[2]

Q2: How should I prepare and store stock solutions of **AZD1208 hydrochloride**?

A: Stock solutions are typically prepared by dissolving **AZD1208 hydrochloride** in an organic solvent such as DMSO.[1][5] It is advisable to purge the solvent with an inert gas before preparing the solution.[1] Once prepared, stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.[2] These aliquots should be stored at -20°C or -80°C.[3][4][6] Under these conditions, the solution is expected to be stable for at least one month at -20°C and up to one year at -80°C.[2][4]

Q3: I observed precipitation in my stock solution after storing it at -20°C. What should I do?

A: Precipitation upon freezing is a common issue. If you observe this, gently warm the solution and use sonication to aid in redissolving the compound.[3][5][7] To minimize the risk of precipitation, ensure you are using a high-purity, anhydrous grade solvent, as the presence of water can significantly impact solubility.[3][5] It is also recommended to prepare the working solution fresh for each experiment if possible.[3]

Q4: What is the solubility of **AZD1208 hydrochloride** in different solvents?

A: **AZD1208 hydrochloride** has varying solubility depending on the solvent. It is highly soluble in DMSO, with concentrations of up to 83.3 mg/mL being achievable with the aid of ultrasonication and warming.[5] The compound is also soluble in dimethylformamide (DMF).[1] However, it is sparingly soluble in aqueous buffers.[1] For experiments requiring an aqueous solution, it is recommended to first dissolve the compound in DMSO and then dilute it with the aqueous buffer of choice.[1]

Q5: How stable is **AZD1208 hydrochloride** in aqueous solutions?

A: Aqueous solutions of **AZD1208 hydrochloride** are not recommended for long-term storage. It is advised to use aqueous solutions on the same day they are prepared.[1] If you need to store it for a very short period, keep it at 4°C and use it as soon as possible. For any long-term experiments, it is best to prepare fresh aqueous solutions from a frozen DMSO stock.

Quantitative Data Summary

The following tables provide a summary of the stability and solubility data for **AZD1208 hydrochloride**.

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Duration of Stability	Additional Notes
Solid (Lyophilized Powder)	-20°C	≥ 3-4 years[1][2][4]	Keep desiccated.[2]
Solid (Powder)	4°C	2 years[3]	
Solution in DMSO	-20°C	1 month to 1 year[2][3][4]	Aliquot to avoid freeze-thaw cycles.[2]
Solution in DMSO	-80°C	1 to 2 years[3][4]	Recommended for longer-term storage.
Aqueous Solution	Not Recommended	Should be used the same day.[1]	Prepare fresh from DMSO stock.

Table 2: Solubility Data

Solvent	Concentration	Conditions
DMSO	~83.3 mg/mL (200.27 mM)[5]	Requires ultrasonic and warming.[5]
DMSO	~50 mg/mL (131.76 mM)[3]	Requires ultrasonic.[3]
DMSO	~7.6 mg/mL (20 mM)[7]	Heating is recommended.[7]
Dimethylformamide (DMF)	~0.1 mg/mL[1]	
1:4 DMSO:PBS (pH 7.2)	~0.2 mg/mL[1]	Prepare by diluting a DMSO stock.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

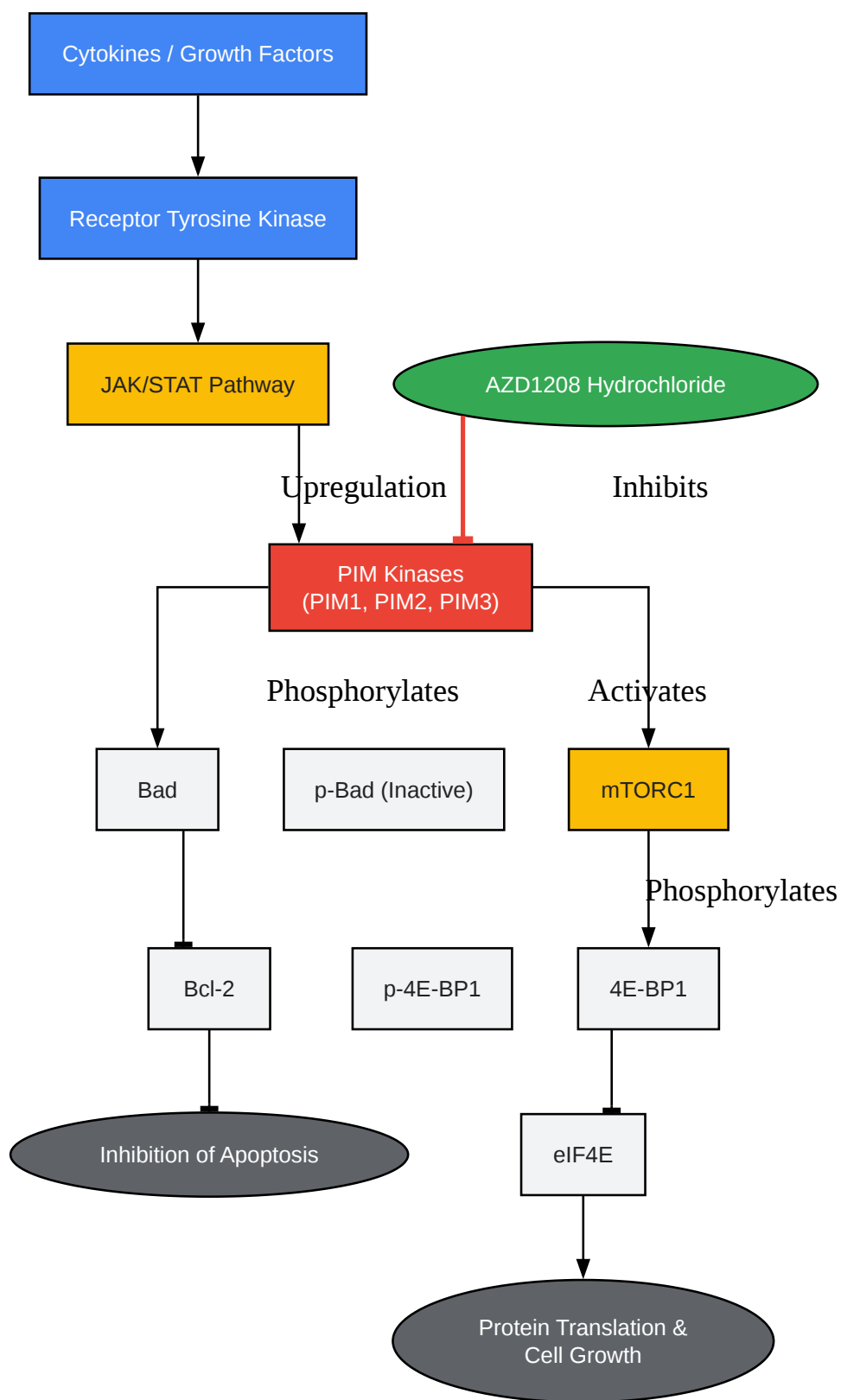
- Materials: **AZD1208 hydrochloride** powder, anhydrous DMSO, sterile microcentrifuge tubes.

- Procedure: a. Allow the **AZD1208 hydrochloride** vial to equilibrate to room temperature before opening to prevent moisture condensation. b. Weigh out the desired amount of **AZD1208 hydrochloride** powder using a calibrated analytical balance. c. Calculate the required volume of DMSO to achieve a 10 mM concentration (Molecular Weight of AZD1208 HCl is 415.94 g/mol). d. Add the calculated volume of anhydrous DMSO to the vial containing the powder. e. To facilitate dissolution, gently warm the solution and sonicate in a water bath until the compound is completely dissolved.[3][5] f. Visually inspect the solution to ensure there are no visible particles. g. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes. h. Store the aliquots at -20°C or -80°C.

Protocol 2: Assessment of **AZD1208 Hydrochloride** Stability by HPLC

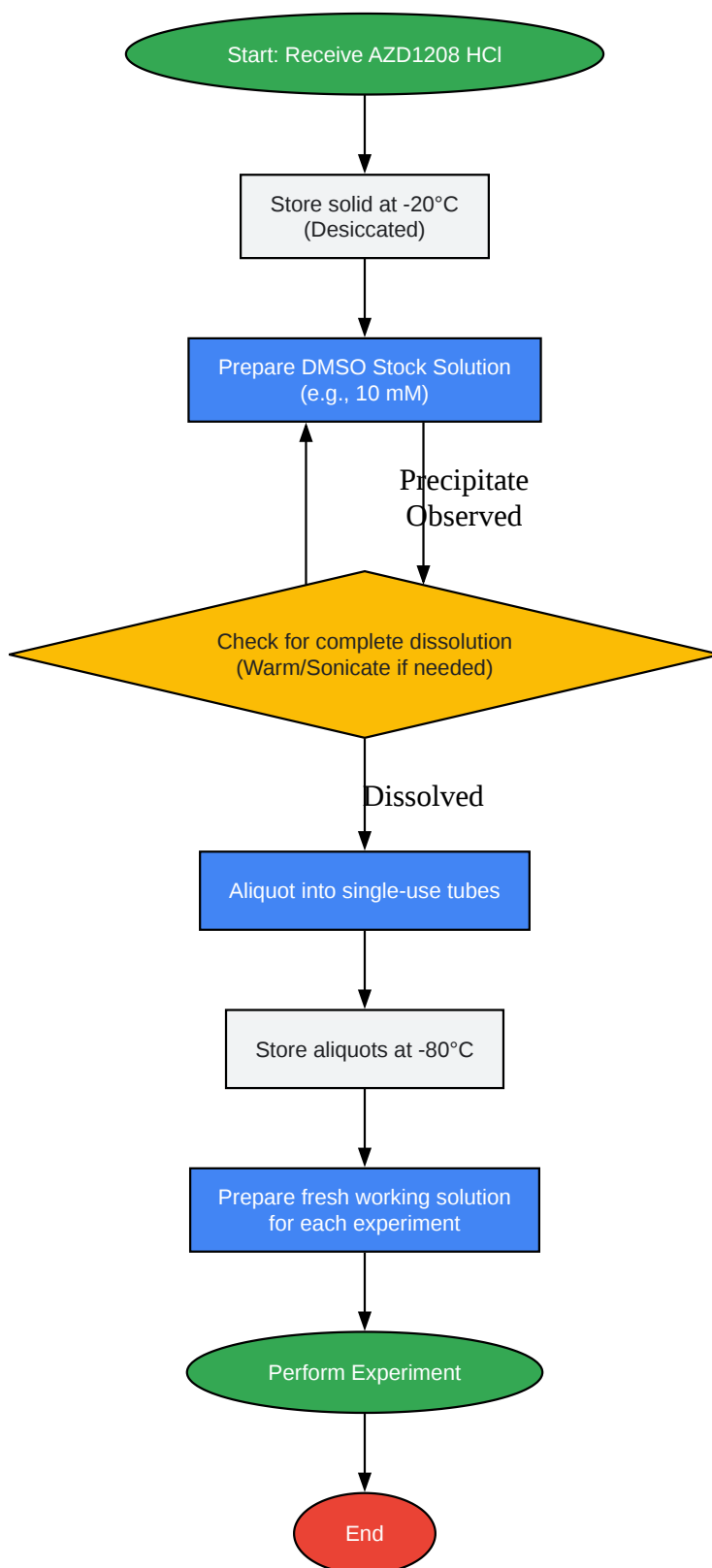
- Objective: To determine the stability of **AZD1208 hydrochloride** in a specific solvent over time.
- Procedure: a. Prepare a stock solution of **AZD1208 hydrochloride** in the solvent of interest (e.g., DMSO, aqueous buffer). b. Divide the solution into multiple aliquots and store them under the desired conditions (e.g., -20°C, 4°C, room temperature). c. At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), remove one aliquot from storage. d. Analyze the sample by High-Performance Liquid Chromatography (HPLC) using a suitable column and mobile phase. e. The stability is assessed by measuring the peak area of the parent compound. A decrease in the peak area over time indicates degradation. f. Quantify the percentage of the remaining compound at each time point relative to the initial time point (T=0).

Visualizations



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Caption: PIM kinase signaling pathway and the inhibitory action of **AZD1208 hydrochloride**.



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Caption: Recommended workflow for handling and preparing **AZD1208 hydrochloride** solutions.

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